

# A Comprehensive Technical Guide to 2-Methoxypropyl Acetate (CAS: 70657-70-4)

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## Compound of Interest

Compound Name: 2-Methoxypropyl acetate

Cat. No.: B008391

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## Introduction

**2-Methoxypropyl acetate**, identified by the CAS number 70657-70-4, is a colorless, moderately volatile solvent with a mild, pleasant odor.[1] It is the beta-isomer ( $\beta$ -isomer) of propylene glycol monomethyl ether acetate (PGMEA) and is a member of the P-series glycol ethers family.[1][2] Its unique chemical structure, containing both an ether and an ester functional group, grants it excellent solvency for a wide range of natural and synthetic resins, waxes, fats, and oils.[3] This versatility makes it a critical component in numerous industrial and high-tech applications, including coatings, printing inks, electronics manufacturing, and potentially as a solvent in pharmaceutical synthesis.[1][3][4] This document provides an in-depth technical overview of its chemical properties, synthesis, applications, analytical methods, and toxicological profile.

## Physicochemical and Computational Data

The fundamental properties of **2-Methoxypropyl acetate** are summarized below. This data is essential for its proper handling, application, and analysis.

Property	Value	Reference(s)
CAS Number	70657-70-4	[1][5]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[2][5]
Molecular Weight	132.16 g/mol	[5][6]
Synonyms	2-Methoxy-1-propyl acetate, β-PGMEA	[2][7]
Appearance	Colorless liquid	[1][8]
Boiling Point	154.8 °C	[5]
Density	0.959 g/cm <sup>3</sup>	[5]
SMILES	CC(COC(=O)C)OC	[5]
InChI Key	BTZVKSVLFLRBRE-UHFFFAOYSA-N	[7]
Topological Polar Surface Area (TPSA)	35.53 Å <sup>2</sup>	[6]
LogP (octanol-water partition coefficient)	0.5844	[6]

## Synthesis and Manufacturing

The industrial production of **2-methoxypropyl acetate** is primarily achieved through two main chemical pathways: direct esterification and transesterification.[9]

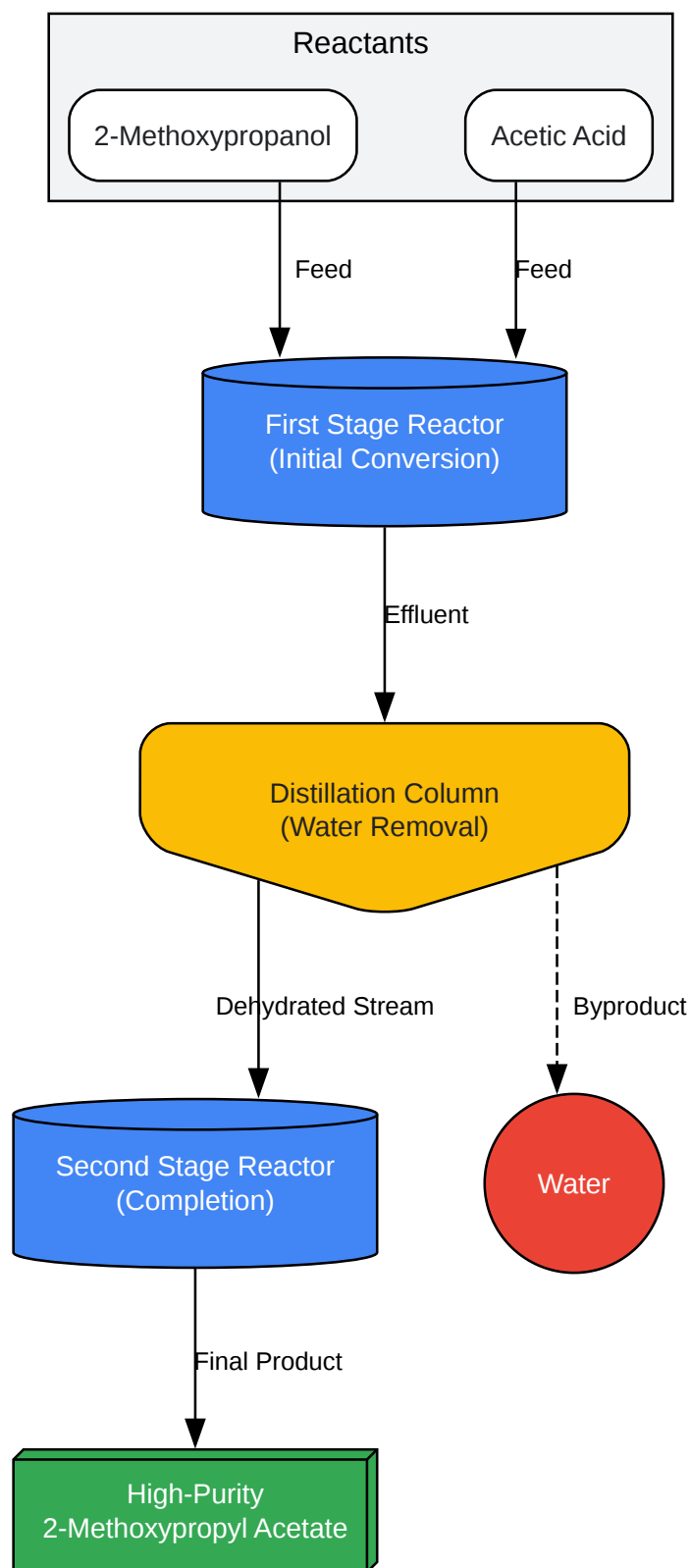
### Synthesis Routes

1. Acid-Catalyzed Direct Esterification: This is the most common method for synthesizing **2-methoxypropyl acetate**. [9] It involves the direct reaction of 2-methoxypropanol with acetic acid in the presence of an acid catalyst. [9] Solid acid catalysts, such as the ion-exchange resin Amberlyst-15, are frequently used in industrial settings to facilitate the reaction and simplify catalyst removal. [4][9] The reaction is reversible, and the removal of the water byproduct is crucial to drive the equilibrium towards the formation of the ester product. [9]

2. Transesterification (Ester Exchange): An alternative route is the transesterification of 2-methoxypropanol with another ester, like methyl acetate or ethyl acetate.<sup>[9]</sup> This process is also catalyzed and can be advantageous as it may proceed under milder conditions and avoids the production of water, which can simplify the purification process.<sup>[9]</sup>

## Industrial Manufacturing Workflow

Industrial-scale production often employs continuous processes, such as reactive distillation, to maximize efficiency and product yield.<sup>[4][9]</sup> This approach combines the chemical reaction and the separation of byproducts into a single unit, allowing for the continuous removal of water to overcome equilibrium limitations and achieve high conversion rates.<sup>[9]</sup>



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*Fig 1: Industrial synthesis via continuous reactive distillation.*

## Experimental Protocol: Laboratory-Scale Esterification

This protocol describes a generalized lab-scale synthesis of **2-methoxypropyl acetate**.

- **Apparatus Setup:** Assemble a round-bottom flask equipped with a magnetic stirrer, a heating mantle, a reflux condenser, and a Dean-Stark trap (to remove water).
- **Charging Reactants:** To the flask, add 2-methoxypropanol (1.0 molar equivalent) and acetic acid (1.2 molar equivalents).<sup>[10]</sup>
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as hydrochloric acid or a solid acid catalyst like Amberlyst-15 (0.05 to 1 wt%).<sup>[9][10]</sup>
- **Reaction:** Heat the mixture to reflux (typically 80 to 150 °C).<sup>[10]</sup> The water produced during the reaction will be collected in the Dean-Stark trap, driving the reaction to completion.
- **Monitoring:** Monitor the reaction progress by tracking the amount of water collected or by using analytical techniques like GC-FID.
- **Workup and Purification:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst (if liquid) with a mild base (e.g., sodium bicarbonate solution). Separate the organic layer, wash it with brine, and dry it over an anhydrous salt (e.g., MgSO<sub>4</sub>).
- **Isolation:** Purify the crude product via fractional distillation to obtain pure **2-methoxypropyl acetate**.

## Industrial and Research Applications

**2-Methoxypropyl acetate**'s excellent solvency and favorable physical properties make it a valuable compound in a variety of sectors.

Industry Sector	Application	Function	Reference(s)
Paints & Coatings	High-solids acrylic resins, waterborne coatings, floor polishes	Solvent, coalescing aid, flow and leveling agent	<a href="#">[1]</a> <a href="#">[3]</a>
Electronics	Semiconductor manufacturing, photoresist formulations	High-purity solvent	<a href="#">[1]</a> <a href="#">[4]</a>
Printing	Inks for ball-point and felt-tipped pens, flexographic/gravure inks	Solvent, flow improver	<a href="#">[1]</a> <a href="#">[3]</a>
Cleaners	Light-duty industrial cleaners	Resin solvent	<a href="#">[1]</a>
Adhesives & Sealants	Formulations	Solvent for bonding and flexibility	<a href="#">[3]</a> <a href="#">[8]</a>
Pharmaceuticals	API synthesis, drug delivery systems	Reaction and formulation solvent	<a href="#">[4]</a>
Water Treatment	Wastewater additive	Cross-linking agent	<a href="#">[5]</a>
Textiles & Leather	Dye solutions and pastes	Solvent	<a href="#">[3]</a>

## Analytical Methodologies

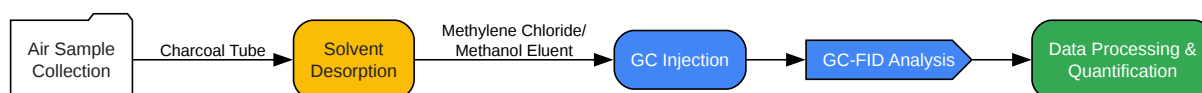
Accurate detection and quantification of **2-methoxypropyl acetate** are critical for quality control, environmental monitoring, and occupational safety. Gas chromatography is the cornerstone technique for its analysis.[\[9\]](#)

## Key Analytical Techniques

- Gas Chromatography-Flame Ionization Detection (GC-FID): This is the most common and robust method for quantifying **2-methoxypropyl acetate**. The compound is volatile and

responds well to the FID detector.[11]

- Gas Chromatography-Mass Spectrometry (GC-MS): Used for definitive identification of the compound, especially in complex matrices, by providing mass spectral data.[11]
- High-Performance Liquid Chromatography (HPLC): A reverse-phase (RP) HPLC method has also been developed for its analysis, which can be useful for non-volatile matrices or for simultaneous analysis with other compounds.[7]



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*Fig 2: Workflow for occupational air monitoring of 2-methoxypropyl acetate.*

## Experimental Protocol: GC-FID Analysis of Air Samples

This protocol is based on established methods for monitoring workplace exposure.[12]

- Sample Collection: Draw a known volume of air (e.g., 10 L at 0.1 L/min) through a solid sorbent tube, such as a coconut shell charcoal tube.[12]
- Sample Preparation:
  - Break open the sorbent tube and transfer the front and back sections to separate 2 mL vials.
  - Add 1 mL of desorption solvent, typically 95/5 (v/v) methylene chloride/methanol, to each vial.[12]
  - Cap the vials and allow them to stand for at least 30 minutes with occasional agitation to ensure complete desorption.
- Instrument Setup (Typical GC-FID Conditions):

- Column: A capillary column suitable for volatile organic compounds (e.g., DB-WAX or equivalent).
- Injector: Split/splitless injector, temperature ~250°C.
- Oven Program: Start at a low temperature (e.g., 40°C), hold for a few minutes, then ramp at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 200°C).
- Detector: Flame Ionization Detector (FID), temperature ~275°C.
- Carrier Gas: Helium or Hydrogen.
- Calibration: Prepare a series of calibration standards of **2-methoxypropyl acetate** in the desorption solvent across a range of concentrations relevant to the expected sample levels.
- Analysis: Inject an aliquot (e.g., 1 µL) of the calibration standards and the desorbed samples into the GC-FID system.
- Quantification: Identify the **2-methoxypropyl acetate** peak in the chromatograms based on its retention time. Construct a calibration curve by plotting the peak area versus concentration for the standards. Use the regression equation from the curve to calculate the concentration of **2-methoxypropyl acetate** in the samples.

## Toxicology and Safety Profile

Understanding the toxicology of **2-methoxypropyl acetate** is critical for ensuring safe handling and defining exposure limits. The primary concerns are its flammability and reproductive toxicity.<sup>[13][14]</sup>

## Hazard Classification

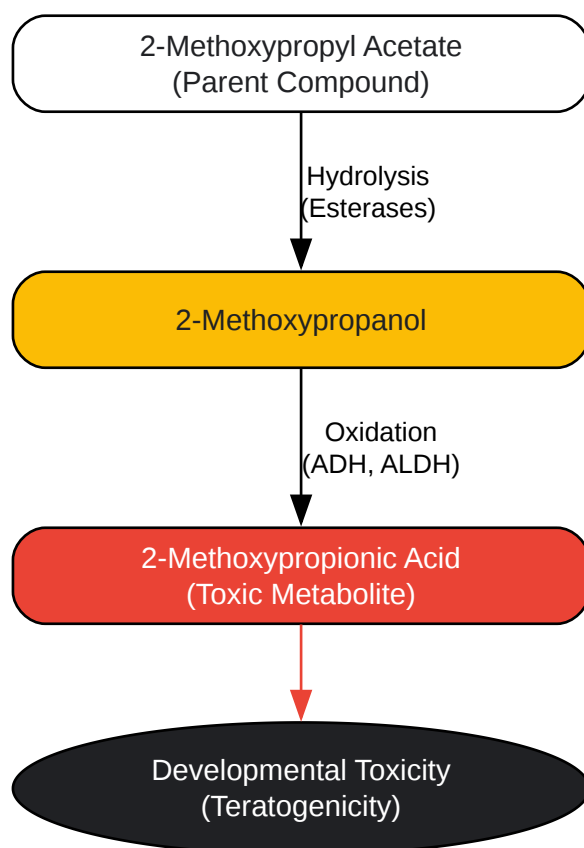
The substance is classified under the Globally Harmonized System (GHS) with several significant hazards.



Hazard Code	Hazard Statement	Classification	Reference(s)
H226	Flammable liquid and vapour	Flammable Liquid, Cat. 3	<a href="#">[13]</a> <a href="#">[14]</a>
H360D	May damage the unborn child	Reproductive Toxicity, Cat. 1B	<a href="#">[13]</a> <a href="#">[14]</a>
H335	May cause respiratory irritation	STOT Single Exposure, Cat. 3	<a href="#">[13]</a> <a href="#">[14]</a>
H370	Causes damage to organs	STOT Single Exposure, Cat. 1	<a href="#">[13]</a>
H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled	Acute Toxicity, Cat. 3	<a href="#">[13]</a>

## Mechanism of Toxicity

The toxic effects of many glycol ethers are not caused by the parent compound but are mediated by their metabolites.[\[9\]](#) For **2-methoxypropyl acetate**, the proposed toxic pathway involves enzymatic hydrolysis to 2-methoxypropanol, followed by oxidation to 2-methoxypropionic acid. This acid metabolite is believed to be the active teratogen, similar to the mechanism observed with other glycol ethers.[\[15\]](#)



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*Fig 3: Proposed metabolic pathway leading to developmental toxicity.*

Animal studies have confirmed that **2-methoxypropyl acetate** is teratogenic in rats and rabbits.[15] At high concentrations, it has also been shown to cause irritation, reduced body weight, and thymic atrophy in rats.[16]

## Safety and Handling

Due to its hazardous properties, strict safety protocols must be followed when handling **2-methoxypropyl acetate**.

- Ventilation: Always use in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.[13][14]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. The substance is flammable, and its vapors can form explosive mixtures with air.[13][17]

- Grounding: Ground and bond containers and receiving equipment during transfers to prevent static electricity buildup and discharge.[13][14]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and protective clothing to prevent skin and eye contact.[13][17]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers, protected from sunlight.[13][14]
- Spills: In case of a spill, remove all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[17]

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